

# TPCA-1 Selectivity and Known Targets

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## Compound Focus: TPCA-1

CAS No.: 507475-17-4

Cat. No.: S547972

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**TPCA-1** is characterized as a potent and selective inhibitor of I $\kappa$ B kinase-2 (IKK-2, also known as IKK $\beta$ ), a key kinase in the NF- $\kappa$ B signaling pathway [1] [2] [3].

The quantitative data available from the search results is summarized in the table below.

Target	Reported IC <sub>50</sub> / Potency	Experimental Context	Selectivity Note
IKK-2 (IKK $\beta$ )	17.9 nM [2]	Cell-free assay [2]	Primary target
IKK-1 (IKK $\alpha$ )	400 nM [2]	Cell-free assay [2]	22-fold selective over IKK-1 [2]
JNK3	3600 nM [2]	Cell-free assay [2]	>100-fold less potent vs. IKK-2 [2]
STAT3	Reported as an inhibitor [2]	Information not specified	Also described as an inhibitor [2]

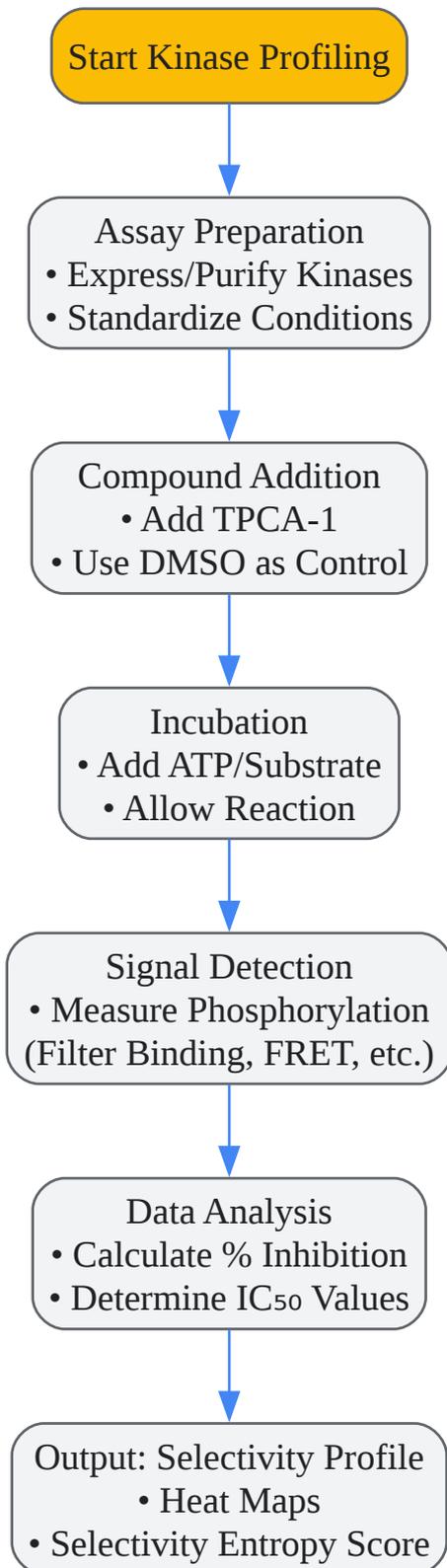
## Kinase Profiling Methodologies

To generate a full kinase selectivity panel, the following industry-standard experimental protocols are used. The search results indicate that these methods are critical for accurate pharmacological validation [4].

- **Common Profiling Technologies:** Several reliable methods are used for kinase inhibitor selectivity profiling. The **radioactive filter binding assay** is considered a "gold standard" due to its sensitivity and direct measurement of kinase function. Other widely used formats include:
  - **Substrate mobility shift assay** (e.g., Caliper format)
  - **Competitive binding assay** (e.g., DiscoverX's KinomeScan)
  - **Fluorescence resonance energy transfer (FRET)-based assays** (e.g., Z'-LYTE) [4]
- **Commercial Profiling Services:** Specialized laboratories offer extensive kinase profiling services. The table below lists some providers mentioned in the literature.

Provider	Profile Size (Wild-type Kinases)	Typical Technology
DiscoverX (Ambit)	394	Competitive binding (KinomeScan)
Reaction Biology	348	Radioactive filter binding
ProQinase	298	Radioactive filter binding
Carna Biosciences	272	Substrate mobility shift
MRC Centre for Kinase Profiling	122	Radioactive filter binding

The following diagram illustrates the general workflow for conducting a kinase selectivity study, from assay preparation to data analysis.



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## References

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